

Application Note: Quantitative Analysis of Trinonyl Phosphate (TNP) in Water Samples

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Compound of Interest

Compound Name: Trinonyl phosphate

CAS No.: 13018-37-6

Cat. No.: B048613

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Abstract

This application note details a robust protocol for the trace-level quantification of **Trinonyl Phosphate** (TNP) in aqueous matrices. TNP, a high-molecular-weight organophosphate ester (OPE), presents unique analytical challenges due to its extreme hydrophobicity ($\text{LogP} > 9$) and tendency to adsorb onto analytical surfaces ("wall effects"). This guide moves beyond standard OPE methods, offering a specialized Solid Phase Extraction (SPE) workflow coupled with LC-MS/MS to achieve detection limits in the low ng/L (ppt) range.

Introduction & Chemical Context

Trinonyl phosphate is widely used as a plasticizer, lubricant additive, and solvent in nuclear fuel reprocessing (PUREX process). Unlike smaller OPEs like TCEP or TBP, TNP's long alkyl chains render it nearly insoluble in water, driving it to partition rapidly onto suspended particulate matter or container walls.

Critical Analytical Challenges:

- **Isomeric Complexity:** Industrial TNP is often a mixture of isomers (e.g., tri-isononyl phosphate). Chromatographic separation must account for broad peak shapes.
- **Glass Adsorption:** The analyte will stick to borosilicate glass. All sample handling requires polypropylene (PP) or silanized glassware.
- **Background Contamination:** OPEs are ubiquitous in laboratory air and dust. Strict blank control is mandatory.

Chemical Profile

Property	Value	Implication for Analysis
Analyte	Trinonyl Phosphate (TNP)	Target Compound
Molecular Formula	C ₂₇ H ₅₇ O ₄ P	High Molecular Weight
LogP (Octanol/Water)	~9.0 - 9.5	Extreme Hydrophobicity; requires strong organic elution.
Solubility in Water	< 10 µg/L	Pre-concentration (SPE) is essential.

Method Development Strategy

While GC-MS is traditionally used for non-polar OPEs, LC-MS/MS (ESI+) is selected for this protocol.

- **Reasoning:** GC-MS analysis of high-boiling OPEs like TNP often suffers from thermal degradation and column bleed at the high temperatures required for elution. LC-MS/MS offers superior sensitivity and selectivity without thermal stress.
- **Ionization:** Electrospray Ionization (ESI) in positive mode forms stable
or
adducts.

Workflow Logic (Graphviz)



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Experimental Protocol

Materials & Reagents[1][2][3][4][5][6]

- Standards: **Trinonyl Phosphate** (Technical grade mix or high purity isomer).
- Internal Standard (IS):
 - Tributyl Phosphate (d-TBP) or
 - Triphenyl Phosphate (d-TPP). Note: Deuterated TNP is rarely available; d-TBP is the closest structural surrogate for extraction behavior.
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Methyl tert-butyl ether (MTBE), Ultrapure Water.
- SPE Cartridges: Hydrophilic-Lipophilic Balance (HLB) or Divinylbenzene (DVB) polymer (e.g., Oasis HLB or Strata-X), 200 mg/6 mL. Do not use C18 silica cartridges as recovery of TNP can be poor due to irreversible binding.

Sample Collection & Preparation[1][5][7]

- Collection: Collect 500 mL of water in Polypropylene (PP) bottles. Do not use glass.
- Preservation: Add sodium thiosulfate (80 mg/L) if residual chlorine is present. Store at 4°C.
- Filtration: Filter through a 0.7 µm Glass Fiber Filter (GFF) to remove suspended solids.
 - Critical Step: The filter often retains adsorbed TNP. For total concentration, the filter must be solvent-extracted (sonicated in MeOH) and combined with the SPE eluate. For dissolved concentration, discard the filter.

Solid Phase Extraction (SPE)[1][7]

- Conditioning:
 - 5 mL MTBE
 - 5 mL Methanol
 - 5 mL Ultrapure Water
- Loading:
 - Load 500 mL sample at roughly 5-10 mL/min.
 - Insight: Fast flow rates are acceptable for TNP due to its high affinity for the sorbent.
- Washing:
 - 5 mL 10% Methanol in Water. (Removes polar interferences).
 - Dry cartridge under vacuum for 15 minutes. (Crucial to remove residual water which interferes with MTBE elution).
- Elution:
 - Elute with 2 x 4 mL MTBE/Methanol (90:10 v/v).
 - Why MTBE? Methanol alone may not be strong enough to disrupt the Van der Waals forces between TNP and the polymeric sorbent. MTBE ensures complete recovery.
- Reconstitution:
 - Evaporate to dryness under Nitrogen at 40°C.
 - Reconstitute in 200 µL of Methanol:Water (80:20).

LC-MS/MS Instrumentation Parameters

Liquid Chromatography (UHPLC):

- Column: C18 End-capped (e.g., Zorbax Eclipse Plus or Acquity BEH), 2.1 x 50 mm, 1.8 μ m.
- Mobile Phase A: Water + 0.1% Formic Acid + 5mM Ammonium Formate.
- Mobile Phase B: Methanol + 0.1% Formic Acid.
 - Note: Methanol is preferred over Acetonitrile for OPEs to enhance ionization efficiency.

Gradient Profile:

Time (min)	% B	Flow Rate (mL/min)
0.00	10	0.4
1.00	10	0.4
6.00	95	0.4
8.00	95	0.4
8.10	10	0.4

| 10.00 | 10 | 0.4 |

Mass Spectrometry (ESI+):

- Source: Electrospray Ionization (Positive)
- Capillary Voltage: 3.5 kV
- Gas Temp: 300°C
- MRM Transitions: (Values must be optimized for specific isomer mix)

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)	Role
TNP	463.4	337.3	20	Quantifier
TNP	463.4	127.1	35	Qualifier
d-TBP (IS)	294.4	99.1	25	Internal Std

Quality Assurance & Troubleshooting

Self-Validating the Protocol

To ensure the method is working (Trustworthiness), run the following Decision Matrix before processing real samples:

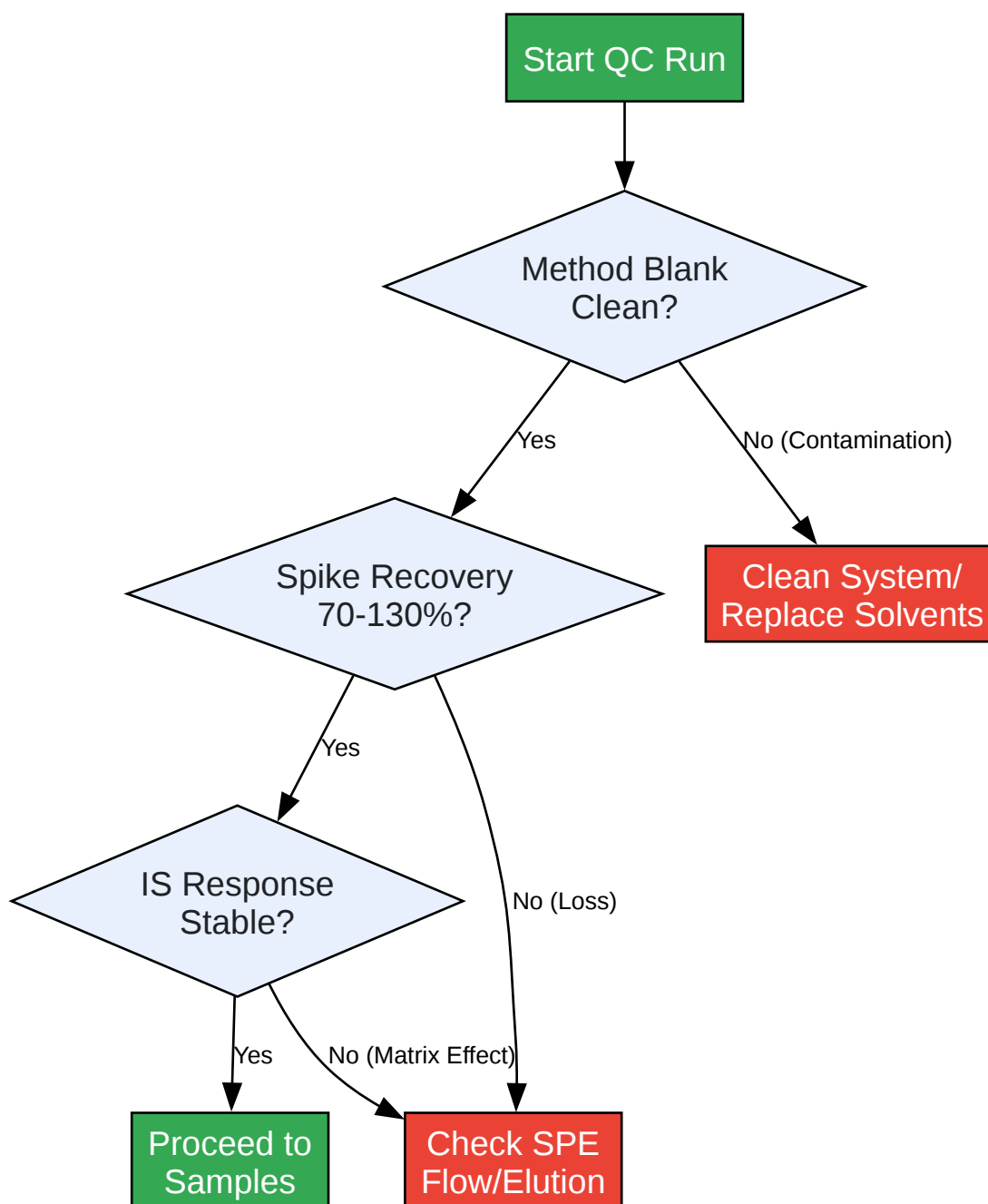


Figure 2: QA/QC Decision Matrix

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Common Pitfalls & Solutions

- Low Recovery:
 - Cause: TNP sticking to the sample bottle or evaporation tube.

- Fix: Rinse the original sample bottle with the elution solvent (MTBE) and add this to the SPE cartridge. This "bottle rinse" step is critical for LogP > 5 compounds.
- Peak Broadening:
 - Cause: Isomeric mixture or injection solvent mismatch.
 - Fix: Ensure the reconstitution solvent matches the initial mobile phase conditions (e.g., don't inject 100% MeOH into a 10% MeOH stream).
- High Background:
 - Cause: Leaching from plastic tubing or HPLC solvent filters.
 - Fix: Use a "delay column" between the pump and injector to separate system contamination from the sample peak.

References

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Sources

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